

Independent Verification of SRT3190's Therapeutic Effects: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: **SRT3190**

Cat. No.: **B610999**

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This guide provides an objective comparison of the synthetic SIRT1 activator, **SRT3190**, with other prominent sirtuin-activating compounds (STACs). The information is intended for researchers, scientists, and drug development professionals to facilitate an independent verification of its therapeutic potential. This document summarizes available preclinical and clinical data, details experimental methodologies, and visualizes key biological pathways.

Introduction to SIRT1 Activation

Sirtuin 1 (SIRT1) is a nicotinamide adenine dinucleotide (NAD⁺)-dependent deacetylase that plays a crucial role in cellular metabolism, stress resistance, and aging.^{[1][2]} Activation of SIRT1 has emerged as a promising therapeutic strategy for a variety of age-related diseases, including metabolic disorders, cardiovascular diseases, and neurodegeneration.^{[3][4]} **SRT3190** is a synthetic STAC designed for potent and selective activation of SIRT1. This guide compares **SRT3190** with other well-characterized SIRT1 activators, including the natural compound resveratrol and other synthetic molecules like SRT1720 and SRT2104.

Comparative Analysis of SIRT1 Activators

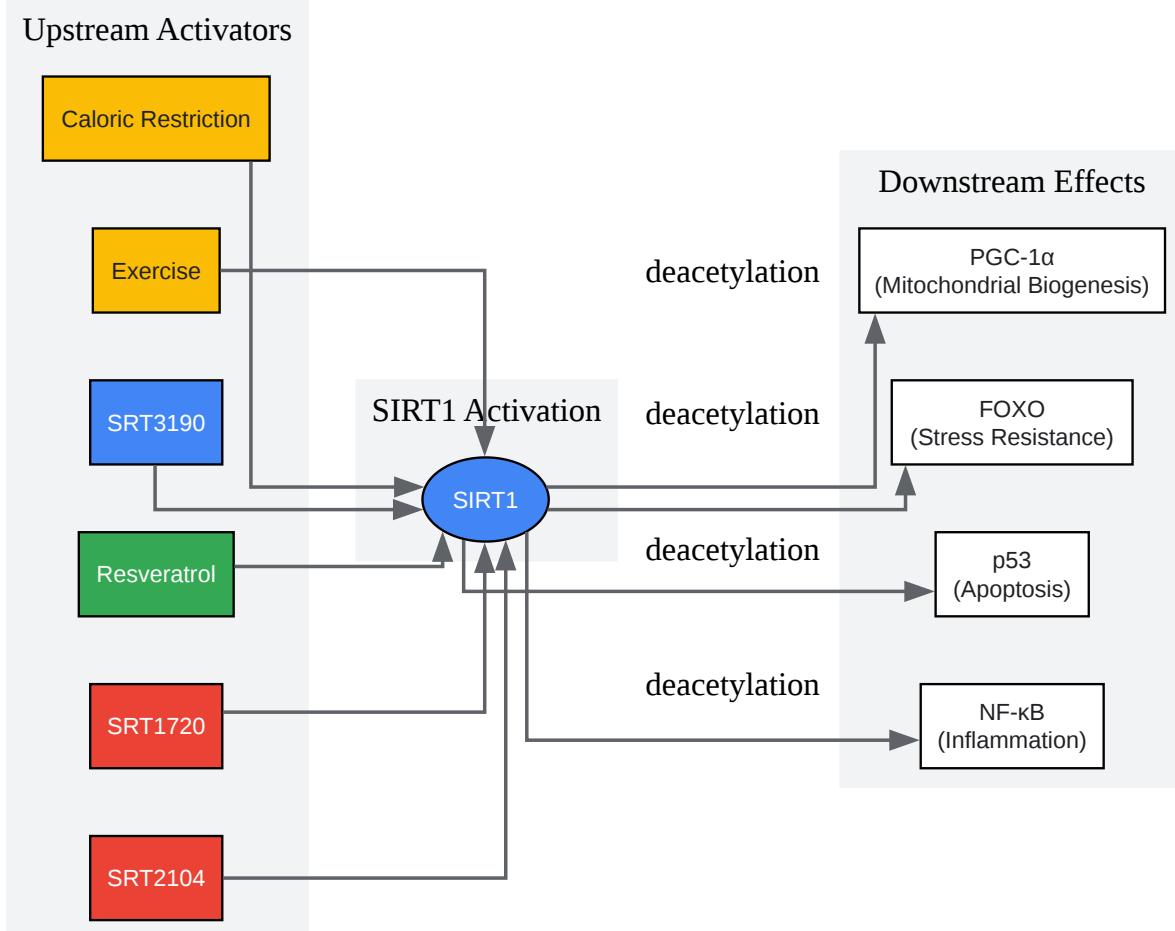
The following table summarizes the key characteristics and available data for **SRT3190** and its alternatives.

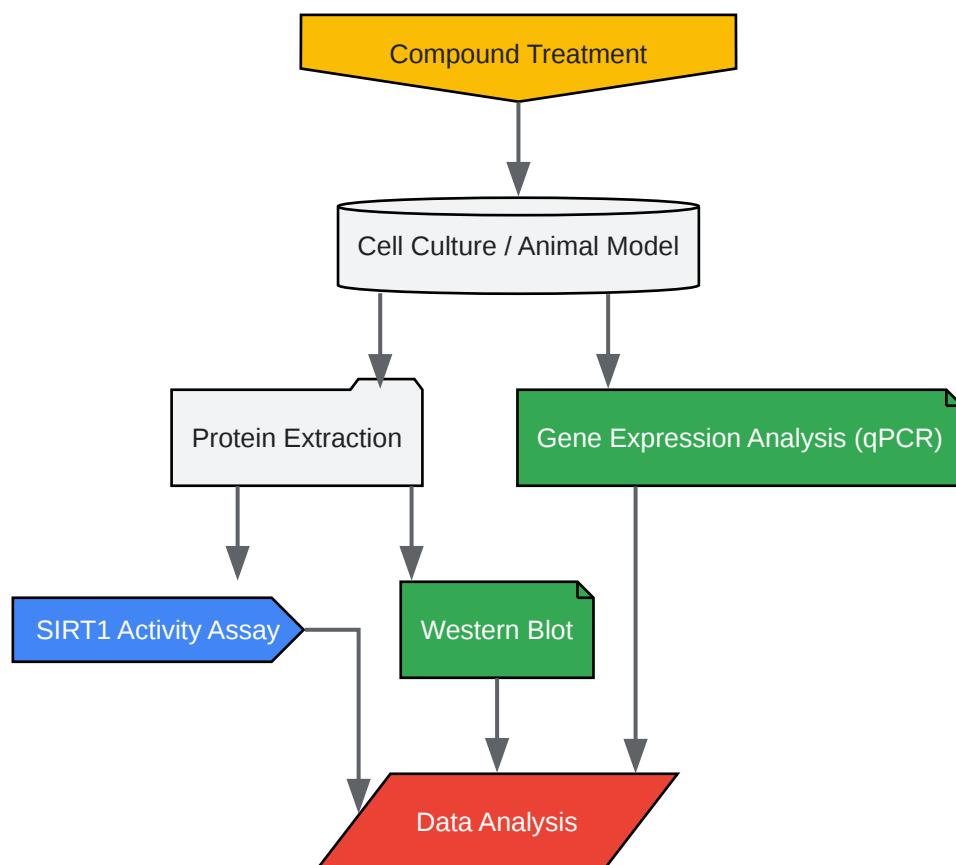
Compound	Type	Mechanism of Action	Reported Therapeutic Effects	Key Experimental Findings
SRT3190	Synthetic	Selective SIRT1 Activator	Under investigation	Data on specific therapeutic effects and direct comparisons are limited in publicly available literature.
Resveratrol	Natural (Polyphenol)	SIRT1 Activator	Anti-inflammatory, antioxidant, potential anti-aging effects. ^[5]	Extends lifespan in yeast, worms, and flies. ^[3] Improves metabolic health in mice on a high-fat diet. Clinical trial results in humans have been mixed, with some studies showing modest benefits. ^[6]
SRT1720	Synthetic	Potent SIRT1 Activator	Improves glucose homeostasis and insulin sensitivity in animal models of type 2 diabetes. ^[7] Reduces inflammation and oxidative stress. ^{[8][9]} Extends lifespan in mice	In mice, reverses age-related vascular endothelial dysfunction. ^{[8][9]} Reduces neuroinflammation. ^[11] Some studies have questioned its direct activation of SIRT1 with

			on a standard diet. [10]	native substrates. [7]
SRT2104	Synthetic	Selective SIRT1 Activator	Improves metabolic parameters and preserves bone and muscle mass in mice. [12] Demonstrates anti-inflammatory and pro-regenerative effects in models of Duchenne muscular dystrophy. [13]	Generally safe and well-tolerated in elderly volunteers, with positive effects on lipid profiles and mitochondrial function. [14] Shows exercise-mimetic effects. [13] Pharmacokinetic studies have been conducted in humans. [15] [16]

Signaling Pathways and Experimental Workflows

To understand the mechanism of action and the methods used to evaluate these compounds, the following diagrams illustrate the SIRT1 signaling pathway and a typical experimental workflow for assessing SIRT1 activation.





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References

- 1. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 2. Small molecule SIRT1 activators for the treatment of aging and age-related diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Sirtuin activators and inhibitors: Promises, achievements, and challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]

- 6. researchgate.net [researchgate.net]
- 7. SRT1720, SRT2183, SRT1460, and Resveratrol Are Not Direct Activators of SIRT1 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The SIRT1 activator SRT1720 reverses vascular endothelial dysfunction, excessive superoxide production, and inflammation with aging in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The SIRT1 activator SRT1720 reverses vascular endothelial dysfunction, excessive superoxide production, and inflammation with aging in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The SIRT1 activator SRT1720 extends lifespan and improves health of mice fed a standard diet - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. SRT2104 extends survival of male mice on a standard diet and preserves bone and muscle mass - PMC [pmc.ncbi.nlm.nih.gov]
- 13. The SIRT1 activator SRT2104 exerts exercise mimetic effects and promotes Duchenne muscular dystrophy recovery - PMC [pmc.ncbi.nlm.nih.gov]
- 14. A pilot randomized, placebo controlled, double blind phase I trial of the novel SIRT1 activator SRT2104 in elderly volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Emerging roles of SIRT1 activator, SRT2104, in disease treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Pharmacokinetics and tolerability of SRT2104, a first-in-class small molecule activator of SIRT1, after single and repeated oral administration in man - PMC [pmc.ncbi.nlm.nih.gov]
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